Application Note: NMR Characterization of N-(3-Nitrobenzyl)-2-phenylethanamine

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Compound of Interest	
Compound Name:	*N-(3-Nitrobenzyl)-2-phenylethanamine*
Cat. No.:	*B079550*

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Abstract

This document provides a detailed protocol for the Nuclear Magnetic Resonance (NMR) characterization of **N-(3-Nitrobenzyl)-2-phenylethanamine**. Standard ^{1}H and ^{13}C NMR spectroscopy are powerful analytical techniques for the structural elucidation and purity assessment of this compound, which is of interest in medicinal chemistry and drug development. This application note outlines the sample preparation, spectral acquisition parameters, and data interpretation, including predicted chemical shifts and coupling constants.

Introduction

N-(3-Nitrobenzyl)-2-phenylethanamine is a secondary amine containing both a phenylethyl and a 3-nitrobenzyl moiety. Its structure presents distinct sets of proton and carbon signals that can be unambiguously assigned using one- and two-dimensional NMR experiments. Accurate NMR characterization is crucial for confirming the identity and purity of the synthesized compound, which is a critical step in any drug discovery and development pipeline. This note provides a comprehensive guide for researchers to perform and interpret NMR experiments for this specific molecule.

Predicted NMR Data

While experimental spectra for **N-(3-Nitrobenzyl)-2-phenylethanamine** are not readily available in public databases, the chemical shifts can be reliably predicted based on the analysis of its constituent fragments and structurally similar compounds. The following tables summarize the predicted ^{1}H and ^{13}C NMR data.

Table 1: Predicted ^{1}H NMR Data for **N-(3-Nitrobenzyl)-2-phenylethanamine** in $CDCl_3$

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~8.15	s	1H	H-2'
~8.10	d	1H	H-4'
~7.65	d	1H	H-6'
~7.50	t	1H	H-5'
~7.30-7.20	m	5H	Phenyl-H
~3.90	s	2H	Ar-CH_2-N
~2.95	t	2H	Ph-CH_2-
~2.85	t	2H	-CH_2-N
~1.80 (broad)	s	1H	N-H

Table 2: Predicted ^{13}C NMR Data for **N-(3-Nitrobenzyl)-2-phenylethanamine** in $CDCl_3$

Chemical Shift (ppm)	Assignment
~148.5	C-3'
~142.0	C-1'
~139.5	Phenyl C-1
~135.0	C-5'
~129.5	C-6'
~128.8	Phenyl C-2,6
~128.5	Phenyl C-3,5
~126.5	Phenyl C-4
~122.5	C-4'
~122.0	C-2'
~53.5	Ar-CH_2-N
~50.5	-CH_2-N
~36.0	Ph-CH_2-

Experimental Protocols

A standard protocol for the acquisition of high-quality ^{1}H and ^{13}C NMR spectra for **N-(3-Nitrobenzyl)-2-phenylethanamine** is provided below.

Sample Preparation

- Sample Weighing: Accurately weigh 5-10 mg of **N-(3-Nitrobenzyl)-2-phenylethanamine** for ^{1}H NMR and 20-50 mg for ^{13}C NMR.

- Solvent Selection: Use approximately 0.6-0.7 mL of deuterated chloroform ($CDCl_3$). Ensure the solvent is of high purity to avoid extraneous signals.

- Dissolution: Dissolve the sample in the deuterated solvent in a clean, dry vial. Gentle vortexing or sonication can be used to aid dissolution.

- Transfer: Using a Pasteur pipette, transfer the solution to a clean, dry 5 mm NMR tube.

- Internal Standard (Optional): For precise chemical shift referencing, a small amount of tetramethylsilane (TMS) can be added as an internal standard (0 ppm). Alternatively, the residual solvent signal of $CDCl_3$ (7.26 ppm for ^1H and 77.16 ppm for ^{13}C) can be used as a reference.

NMR Spectrometer Setup and Data Acquisition

The following parameters are recommended for a 400 MHz NMR spectrometer. These may need to be adjusted based on the specific instrument and sample concentration.

^1H NMR Acquisition:

- Pulse Program: A standard single-pulse experiment (e.g., 'zg30' on Bruker instruments).

- Temperature: 298 K.

- Spectral Width: 12-16 ppm, centered around 6 ppm.

- Acquisition Time: 2-4 seconds.

- Relaxation Delay: 1-2 seconds.

- Number of Scans: 8-16 scans, depending on the sample concentration.

- Receiver Gain: Adjust automatically.

^{13}C NMR Acquisition:

- Pulse Program: A proton-decoupled single-pulse experiment (e.g., 'zgpg30' on Bruker instruments).

- Temperature: 298 K.

- Spectral Width: 200-240 ppm, centered around 100 ppm.
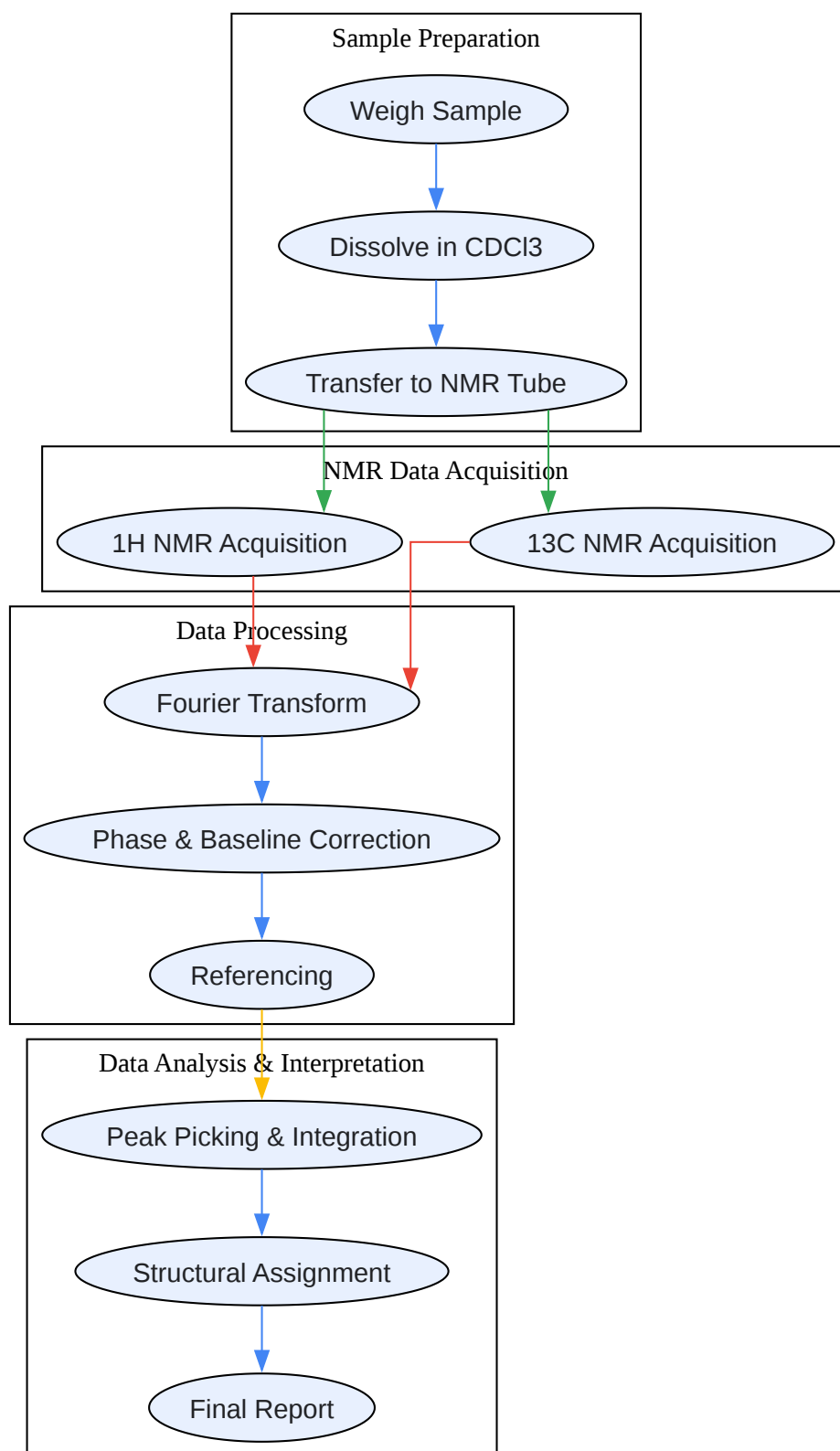
- Acquisition Time: 1-2 seconds.

- Relaxation Delay: 2 seconds.

- Number of Scans: 1024 or more, as ^{13}C has a low natural abundance.

- Proton Decoupling: Broadband decoupling during acquisition.

Data Processing and Interpretation

- Fourier Transform: Apply an exponential window function (line broadening of 0.3 Hz for ^{1}H and 1-2 Hz for ^{13}C) to the Free Induction Decay (FID) and perform a Fourier transform.

- Phase Correction: Manually or automatically correct the phase of the spectrum.

- Baseline Correction: Apply a baseline correction to ensure accurate integration.

- Referencing: Reference the spectrum to the TMS signal (0 ppm) or the residual solvent signal.

- Peak Picking and Integration: Identify all significant peaks and integrate the ^{1}H NMR signals to determine the relative number of protons.

- Structural Assignment: Assign the observed signals to the corresponding protons and carbons in the molecule based on their chemical shifts, multiplicities (for ^{1}H), and integration values (for ^{1}H). 2D NMR experiments such as COSY (Correlation Spectroscopy) and HSQC (Heteronuclear Single Quantum Coherence) can be employed for unambiguous assignments.
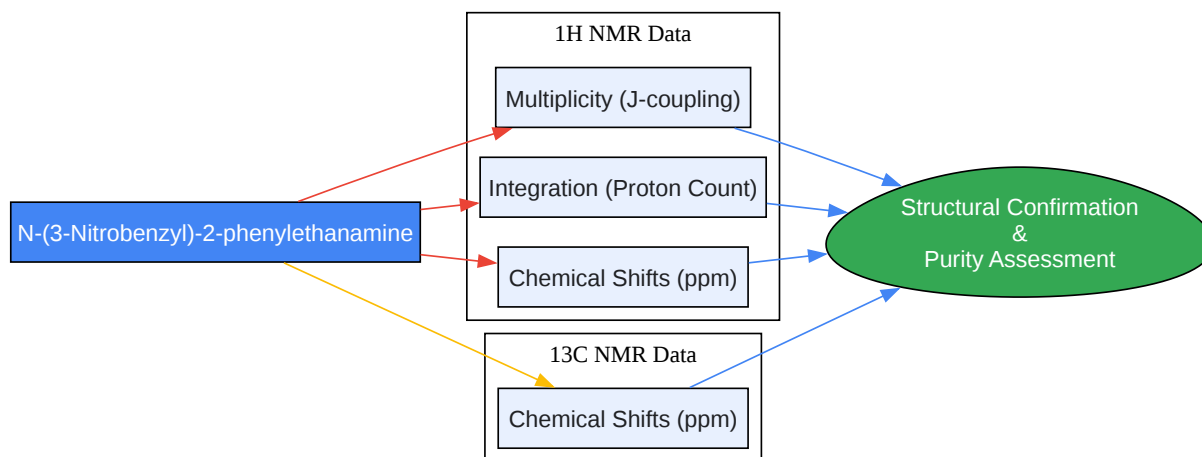
Visualizations

The following diagrams illustrate the experimental workflow and the logical relationship for the structural elucidation of **N-(3-Nitrobenzyl)-2-phenylethanamine**.

Sample Preparation

- Weigh Sample
- Dissolve in CDCl3
- Transfer to NMR Tube

NMR Data Acquisition

- 1H NMR Acquisition
- 13C NMR Acquisition

Data Processing

- Fourier Transform
- Phase & Baseline Correction
- Referencing

Data Analysis & Interpretation

- Peak Picking & Integration
- Structural Assignment
- Final Report

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Caption: Experimental workflow for NMR characterization.

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Caption: Logical relationship for structural elucidation.

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